

How to dissolve and prepare IAA65 for experiments

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Compound of Interest

Compound Name: IAA65

Cat. No.: B15616835

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Application Notes and Protocols for IAA65

For Researchers, Scientists, and Drug Development Professionals

Introduction

IAA65 is a potent inhibitor of T-type calcium channels, which are low voltage-activated calcium channels involved in a variety of physiological processes.^[1] Due to their role in neuronal excitability, T-type calcium channels are a key target in epilepsy research.^{[2][3][4]} **IAA65** has demonstrated efficacy in reducing the current density generated by T-type Ca²⁺ channel activation, making it a valuable tool for studying the role of these channels in cellular function and disease models.^[1] These application notes provide detailed protocols for the dissolution and preparation of **IAA65** for experimental use.

Quantitative Data Summary

The following table summarizes the available quantitative data for **IAA65**.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₃ F ₆ NO ₂	[5]
CAS Number	2987139-96-6	[5]
IC ₅₀ (T-type calcium channels)	18.9 μM	[1]
Effective Concentration	50 μM (in differentiated ND7/23 cells)	[1]
Recommended Storage	-20°C	[5]

Dissolution and Stock Solution Preparation

The solubility of **IAA65** in various solvents has not been extensively reported. However, for many small molecule inhibitors, Dimethyl Sulfoxide (DMSO) is a common solvent for creating high-concentration stock solutions.

Materials:

- **IAA65** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes

Protocol for Preparing a 10 mM Stock Solution:

- **Weighing the Compound:** Accurately weigh a small amount of **IAA65** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need to weigh out 0.3653 mg of **IAA65** (Molecular Weight: 365.27 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed **IAA65** powder. For the example above, add 100 μL of DMSO to 0.3653 mg of **IAA65**.

- **Solubilization:** Vortex the solution vigorously to ensure the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid in dissolution, but be cautious of potential degradation. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage.

Note: Since the maximum solubility of **IAA65** in DMSO is not published, it is recommended to start with a small amount to test for solubility at the desired concentration. If the compound does not fully dissolve, you may need to prepare a lower concentration stock solution.

Experimental Protocols

Preparation of Working Solutions for Cell-Based Assays

Materials:

- 10 mM **IAA65** stock solution in DMSO
- Appropriate cell culture medium or experimental buffer

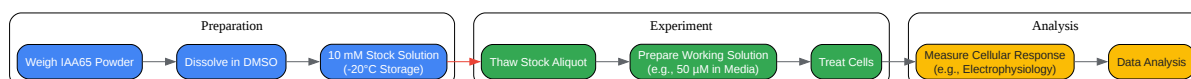
Protocol:

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **IAA65** stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the stock solution in your cell culture medium or experimental buffer to achieve the desired final working concentration. For example, to prepare a 50 µM working solution from a 10 mM stock, you would perform a 1:200 dilution.
 - **Example Dilution:** Add 1 µL of the 10 mM stock solution to 199 µL of cell culture medium.
- **Vehicle Control:** It is crucial to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the highest concentration of **IAA65** used, to account for any effects of the solvent on the cells.

- Immediate Use: Use the freshly prepared working solutions immediately for your experiments.

Visualizations

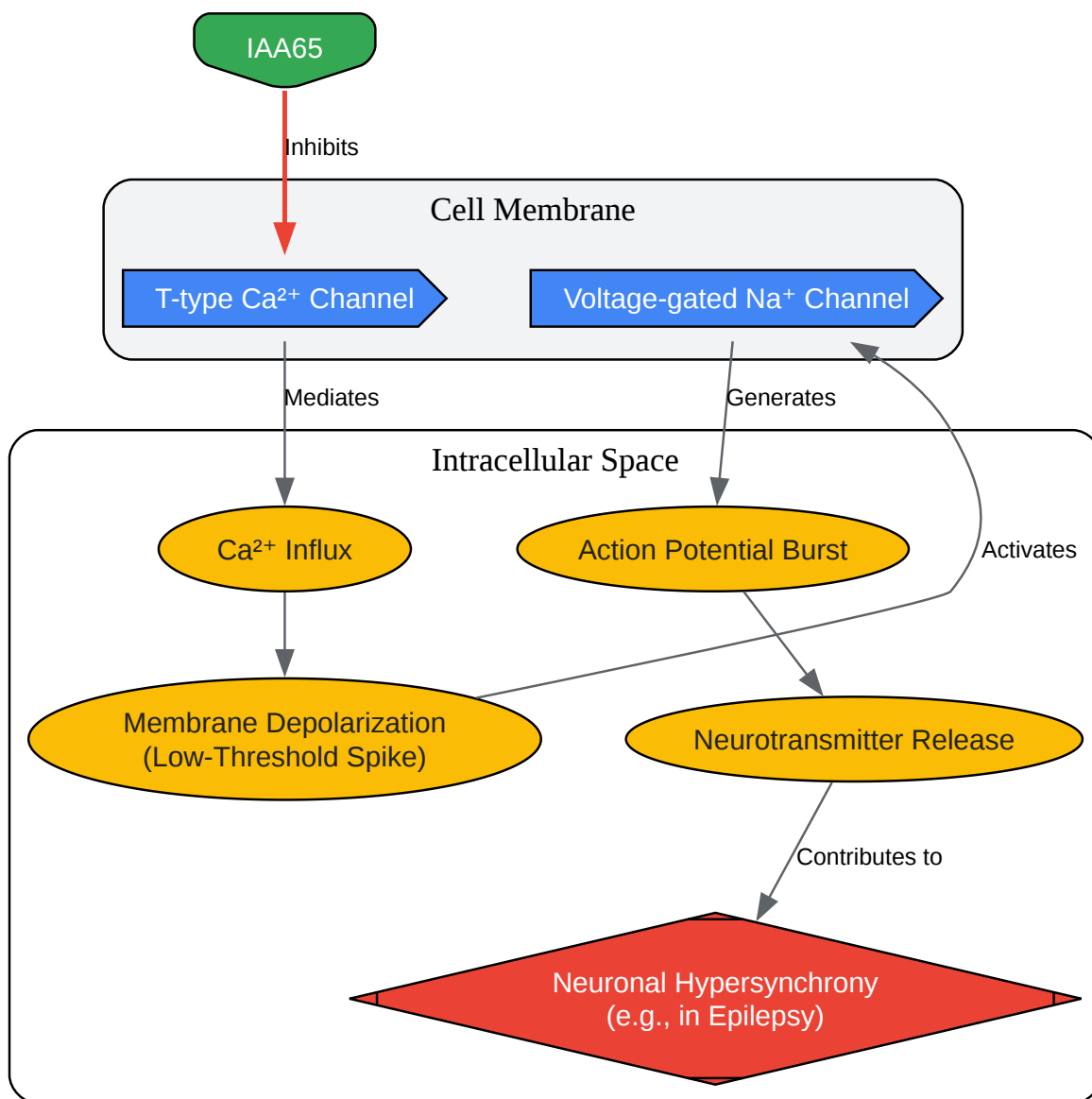
Experimental Workflow



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Caption: Workflow for preparing and using **IAA65** in experiments.

Signaling Pathway of T-type Calcium Channel Inhibition in Neurons



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